

Technical Guide: Physicochemical Properties and Synthetic Utility of N-Boc-5-Hydroxyindoline

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Compound of Interest

Compound Name: *N-Boc-5-Hydroxyindoline*

Cat. No.: B070838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **N-Boc-5-hydroxyindoline** (tert-butyl 5-hydroxyindoline-1-carboxylate), a key intermediate in the synthesis of various biologically active molecules. This document outlines its known physicochemical characteristics, provides standardized experimental protocols for their determination, and illustrates its role in synthetic chemistry.

Core Physical Properties

N-Boc-5-hydroxyindoline is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry and drug development. While some of its physical properties are well-documented, a definitive experimental melting point is not widely reported in publicly available literature.

Data Presentation

The table below summarizes the known and calculated physical properties of **N-Boc-5-hydroxyindoline**.

Property	Value	Source
CAS Number	170147-76-9	Commercial Suppliers
Molecular Formula	C ₁₃ H ₁₇ NO ₃	Commercial Suppliers
Molecular Weight	235.28 g/mol	Commercial Suppliers
Appearance	White to off-white or light yellow solid/crystalline powder (inferred from related compounds)	[1][2]
Melting Point	Not reported in available literature	
Boiling Point	381.9 ± 34.0 °C at 760 mmHg (Predicted)	
Density	1.205 ± 0.1 g/cm ³ (Predicted)	
Flash Point	184.8 ± 25.7 °C (Predicted)	
Storage	Sealed in dry, 2-8°C	[3]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the primary physical properties of solid organic compounds like **N-Boc-5-hydroxyindoline**.

Determination of Appearance

Objective: To visually characterize the physical form and color of the compound.

Methodology:

- **Sample Preparation:** A small, representative sample of the substance is placed on a clean, white watch glass or in a clear sample vial.
- **Visual Inspection:** The sample is observed under bright, indirect laboratory lighting against a white background.

- Description: The following characteristics are recorded:
 - Physical Form: e.g., crystalline powder, amorphous solid, granules.
 - Color: e.g., white, off-white, pale yellow.
 - Texture: e.g., fine, granular, clumpy.
- Microscopic Examination (Optional): For a more detailed analysis of crystalline structure, the sample can be viewed under a microscope.

Determination of Melting Point

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

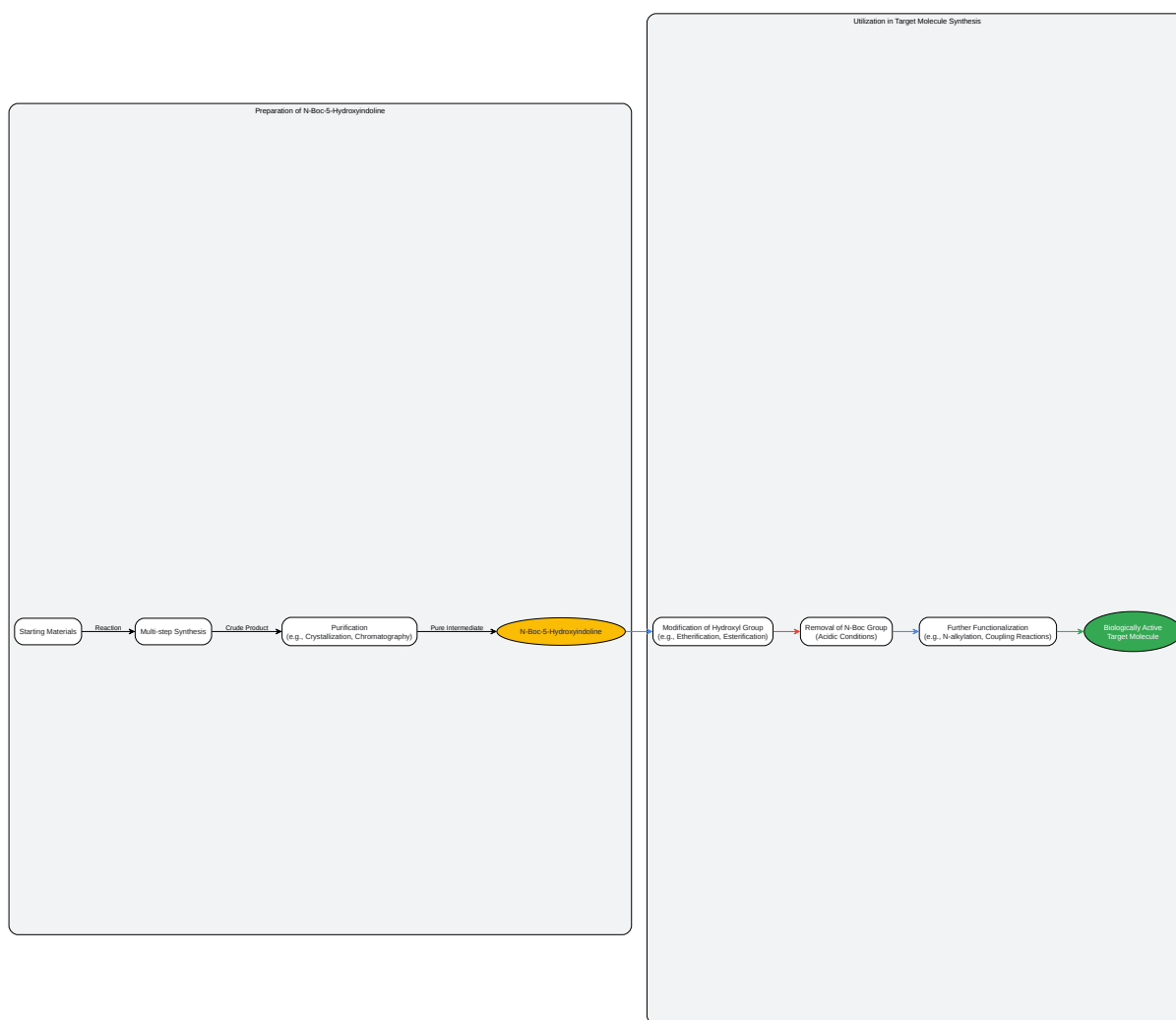
Methodology:

- Sample Preparation: A small amount of the dry, finely powdered compound is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise measurement (1-2 °C per minute) as the expected melting point is approached.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

Synthetic Workflow and Applications

N-Boc-5-hydroxyindoline is primarily utilized as a protected intermediate in the synthesis of more complex molecules, particularly those with an indole or indoline scaffold. The N-Boc (tert-butyloxycarbonyl) group serves to protect the nitrogen of the indoline ring during synthetic transformations, and it can be readily removed under acidic conditions.

The following diagram illustrates a generalized workflow for the use of **N-Boc-5-hydroxyindoline** in a multi-step synthesis.



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Caption: Generalized workflow for the synthesis and utilization of **N-Boc-5-hydroxyindoline**.

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References

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthetic Utility of N-Boc-5-Hydroxyindoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070838#physical-properties-such-as-melting-point-and-appearance-of-n-boc-5-hydroxyindoline]

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